Application Note: Determination of Minimum Inhibitory Concentration (MIC) for Tbaj-587

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Compound of Interest	
Compound Name:	*Tbaj-587*
CAS No.:	*2252316-16-6*
Cat. No.:	*B611182*

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Audience: Researchers, scientists, and drug development professionals.

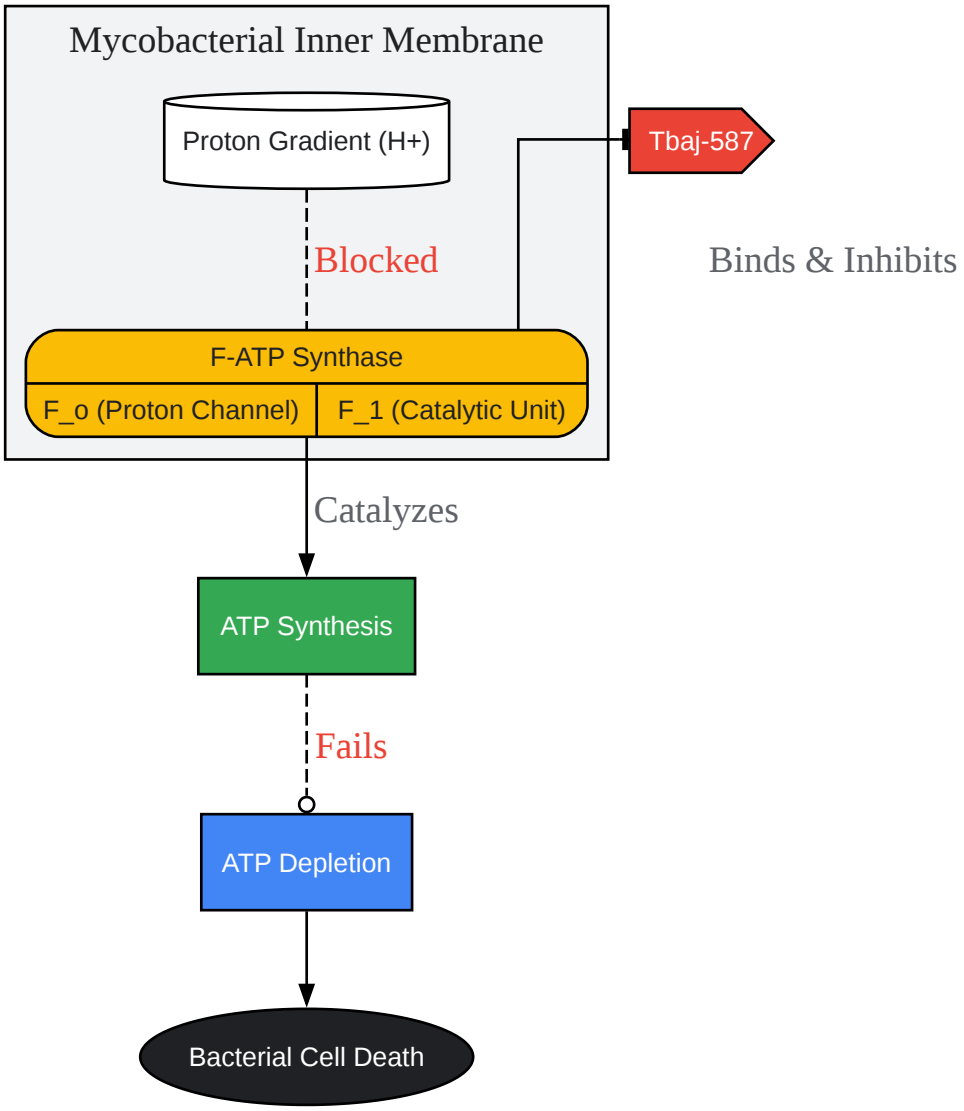
Introduction **Tbaj-587** is a next-generation diarylquinoline, an analog of the anti-tuberculosis drug bedaquiline (BDQ).[1] It has demonstrated potent activity against Mycobacterium tuberculosis and nontuberculous mycobacteria (NTM) such as Mycobacterium abscessus.[2][3] Like bedaquiline, **Tbaj-587**'s mechanism of action involves the direct inhibition of the mycobacterial F-ATP synthase, a critical enzyme for energy production in the bacterium.[2] This specific targeting leads to ATP depletion and subsequent bacterial cell death.[4] Compared to its predecessor, **Tbaj-587** exhibits higher potency, lower lipophilicity, and weaker inhibition of the human hERG channel, suggesting an improved safety profile.[1][2][3]

This application note provides a detailed protocol for determining the Minimum Inhibitory Concentration (MIC) of **Tbaj-587** against mycobacterial species using the broth microdilution method, which is the standard technique reported in the literature for this compound.[2][5]

Mechanism of Action: F-ATP Synthase Inhibition

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Tbaj-587 exerts its bactericidal effect by binding to the c-subunit of the F-ATP synthase enzyme in mycobacteria. This binding blocks the enzyme's proton channel, which disrupts the proton motive force required for ATP synthesis. The resulting depletion of intracellular ATP ultimately leads to bacterial cell death.[2][6][4]



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Caption: Mechanism of **Tbaj-587** targeting the mycobacterial F-ATP synthase.

Reported MIC Values for **Tbaj-587**

The following tables summarize the reported MIC values for **Tbaj-587** against various mycobacterial strains. These values are typically determined using the broth microdilution

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method.

Table 1: MIC of **Tbaj-587** against Mycobacterium tuberculosis

Strain	MIC (mg/L)	MIC (µg/mL)	Reference
M. tuberculosis H37Rv	0.016	0.016	[2][4]
M. tuberculosis H37Rv	-	0.031 - 0.062	[7]
M. tuberculosis H37Rv	-	0.006 (MIC_{90})	[8]

Table 2: MIC of **Tbaj-587** against Nontuberculous Mycobacteria (NTM)

Strain	MIC Range (mg/L)	MIC_{50} (mg/L)	MIC_{90} (mg/L)	Reference
M. abscessus subsp. abscessus (clinical isolates)	0.002 - 0.5	0.0156	0.0625	[2]
M. abscessus subsp. massiliense (clinical isolates)	0.0039 - 0.25	0.0156	0.0625	[2]
M. abscessus ATCC 19977	0.03125	-	-	[2]

Experimental Protocol: Broth Microdilution MIC Assay

This protocol details the steps for determining the MIC of **Tbaj-587** against mycobacteria, adhering to established laboratory standards.

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Principle

The broth microdilution method is a standardized technique to determine the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.[9] The assay involves preparing two-fold serial dilutions of **Tbaj-587** in a 96-well microtiter plate, inoculating the wells with a standardized bacterial suspension, and incubating under appropriate conditions.[10][11] The MIC is determined as the lowest concentration of the compound that prevents visible growth.[12]

Materials and Reagents

- **Tbaj-587** powder
- Dimethyl sulfoxide (DMSO)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well, round-bottom microtiter plates
- Sterile reagent reservoirs
- Multichannel pipette (100 µL)
- Single-channel pipettes
- Mycobacterial strain for testing (e.g., M. abscessus ATCC 19977)
- Reference strain for quality control (e.g., S. aureus ATCC 29213)[13]
- 0.5 McFarland turbidity standard
- Sterile saline or broth for inoculum preparation
- Resazurin sodium salt solution (optional, for viability indication)
- Incubator (37°C)
- Plate reader (optional, for spectrophotometric reading)

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Protocol Steps

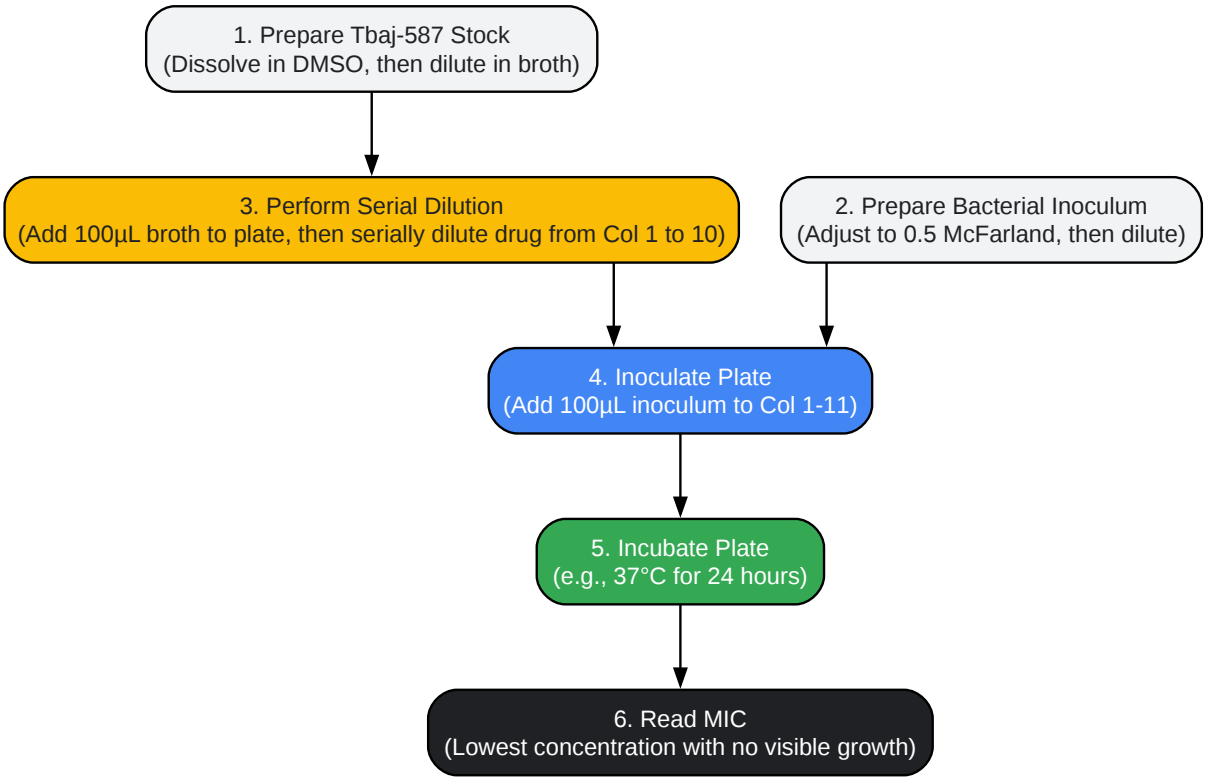
- Preparation of **Tbaj-587** Stock Solution:
  - Accurately weigh the **Tbaj-587** powder.[11]
  - Dissolve the powder in 100% DMSO to create a high-concentration stock solution (e.g., 10 mg/mL). Ensure complete dissolution.
  - Prepare a working stock solution by diluting the primary stock in CAMHB. The concentration should be 2x the highest concentration to be tested in the assay (e.g., if the highest test concentration is 64 µg/mL, prepare a 128 µg/mL working stock).[11]
- Preparation of Bacterial Inoculum:
  - From a fresh culture plate (18-24 hours old), select several isolated colonies.[13]
  - Suspend the colonies in sterile saline or CAMHB.
  - Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard. This corresponds to approximately 1-2 x 10^8 CFU/mL.
  - Dilute this standardized suspension in CAMHB to achieve the final target inoculum density of approximately 5 x 10^5 CFU/mL.[11]
- Plate Preparation and Serial Dilution:
  - Dispense 100 µL of CAMHB into all wells of a 96-well plate.[11]
  - Add 100 µL of the 2x **Tbaj-587** working stock solution to the wells in Column 1. This results in the highest desired test concentration in a total volume of 200 µL.
  - Using a multichannel pipette, perform a 1:2 serial dilution by transferring 100 µL from Column 1 to Column 2. Mix thoroughly by pipetting up and down.
  - Continue this serial dilution process across the plate to Column 10.

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- After mixing in Column 10, discard 100 µL to ensure all wells have a final volume of 100 µL before inoculation.[11]
- Column 11 will serve as the growth control (no drug).
- Column 12 will serve as the sterility control (no bacteria).

- Inoculation and Incubation:
  - Add 100 µL of the final diluted bacterial inoculum to each well from Column 1 to Column 11. Do not add bacteria to Column 12.
  - The final volume in each well (1-11) is now 200 µL.
  - Seal the plate to prevent evaporation and contamination.
  - Incubate the plate at 37°C for the appropriate duration (e.g., 18-24 hours for rapidly growing mycobacteria; may be longer for slow-growing species).[9]
- Reading and Interpreting Results:
  - After incubation, examine the plate for bacterial growth. The sterility control (Column 12) should be clear, and the growth control (Column 11) should show distinct turbidity.
  - The MIC is the lowest concentration of **Tbaj-587** at which there is no visible growth (i.e., the first clear well in the dilution series).[12]
  - (Optional) If using a viability indicator like Resazurin, add it to each well and incubate further. A color change (e.g., blue to pink) indicates viable bacteria. The MIC is the lowest concentration where the original color is retained.

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Caption: Experimental workflow for the broth microdilution MIC assay.

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